

# 3,4-Dichlorobenzenesulfonyl chloride molecular weight and formula

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## Compound of Interest

Compound Name: 3,4-Dichlorobenzenesulfonyl chloride

Cat. No.: B1293561

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## In-Depth Technical Guide: 3,4-Dichlorobenzenesulfonyl Chloride

### Abstract

**3,4-Dichlorobenzenesulfonyl chloride** is a pivotal organosulfur compound extensively utilized in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers. Its chemical versatility, stemming from the reactive sulfonyl chloride functional group and the specific substitution pattern on the aromatic ring, makes it an indispensable building block for introducing the 3,4-dichlorobenzenesulfonyl moiety into a diverse range of molecular architectures. This guide provides a comprehensive overview of its molecular and physical properties, established synthetic routes, characteristic reactivity, and critical safety considerations for its handling and application in a research and development setting.

## Molecular Structure and Physicochemical Properties

A fundamental understanding of the intrinsic properties of **3,4-Dichlorobenzenesulfonyl chloride** is paramount for its effective use in chemical synthesis.

## Molecular Identity

The molecular structure of **3,4-Dichlorobenzenesulfonyl chloride** consists of a benzene ring substituted with two chlorine atoms at the 3 and 4 positions, and a sulfonyl chloride group at the 1 position.

Identifier	Value
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>3</sub> O <sub>2</sub> S <sup>[1]</sup>
Molecular Weight	245.51 g/mol <sup>[1][2]</sup>
CAS Number	98-31-7 <sup>[1][3]</sup>

## Physicochemical Data

The physical properties of **3,4-Dichlorobenzenesulfonyl chloride** dictate its handling, storage, and the conditions required for chemical reactions.

Property	Value
Appearance	White to off-white crystalline solid
Melting Point	22 °C <sup>[1]</sup>
Boiling Point	158-160 °C at 15 mmHg <sup>[1]</sup>
Density	1.572 g/mL at 25 °C <sup>[3]</sup>
Solubility	Reacts with water and alcohols. Soluble in aprotic organic solvents like ether and benzene.

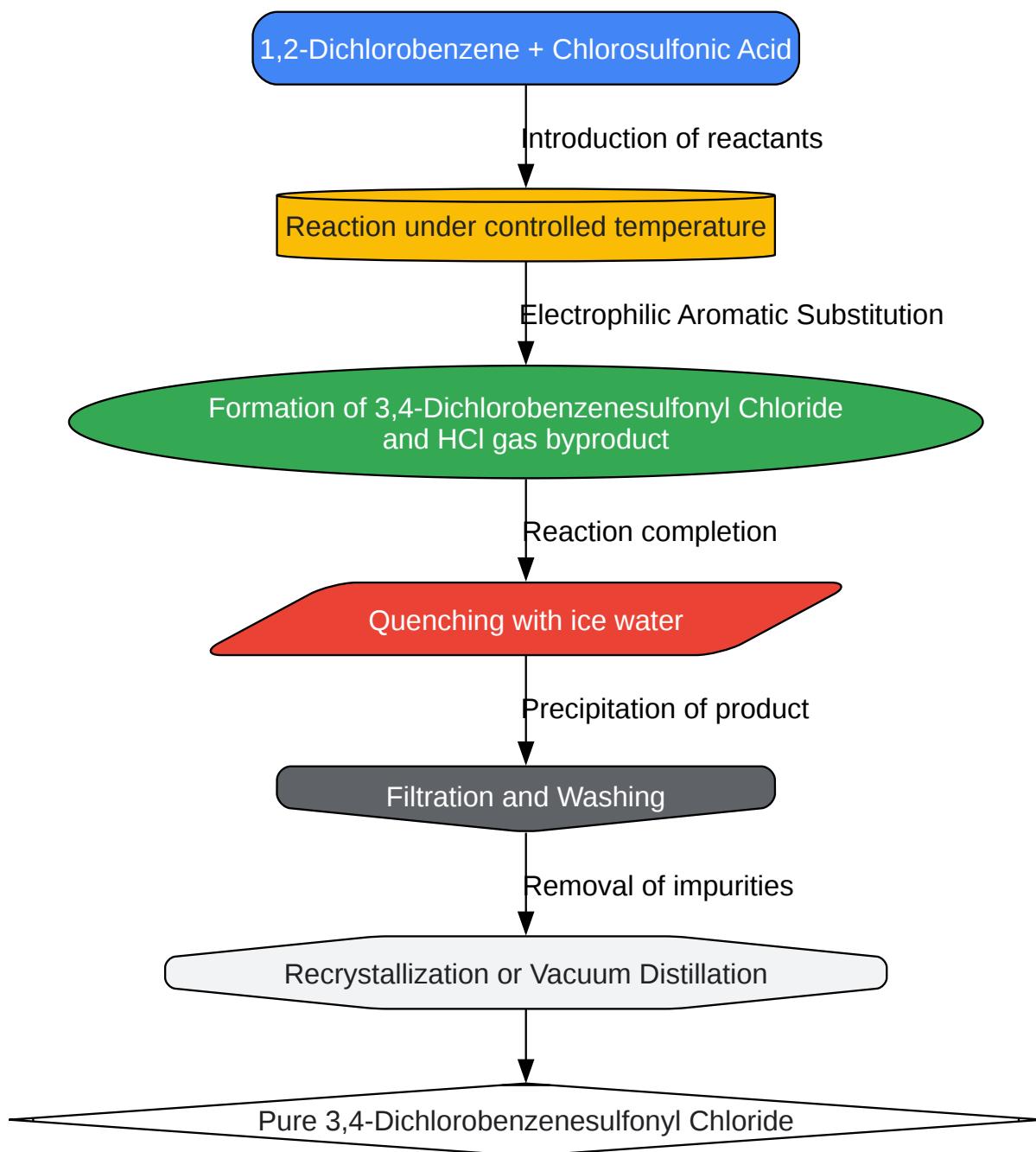
## Synthesis and Manufacturing

The industrial production of **3,4-Dichlorobenzenesulfonyl chloride** is primarily achieved through the electrophilic aromatic substitution of 1,2-dichlorobenzene.

## Chlorosulfonation of 1,2-Dichlorobenzene

The most common synthetic route involves the reaction of 1,2-dichlorobenzene with chlorosulfonic acid.<sup>[3]</sup> This process is a classic example of an electrophilic aromatic

substitution reaction where the potent electrophile, generated from chlorosulfonic acid, attacks the electron-rich aromatic ring.



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Caption: Synthetic workflow for **3,4-Dichlorobenzenesulfonyl chloride**.

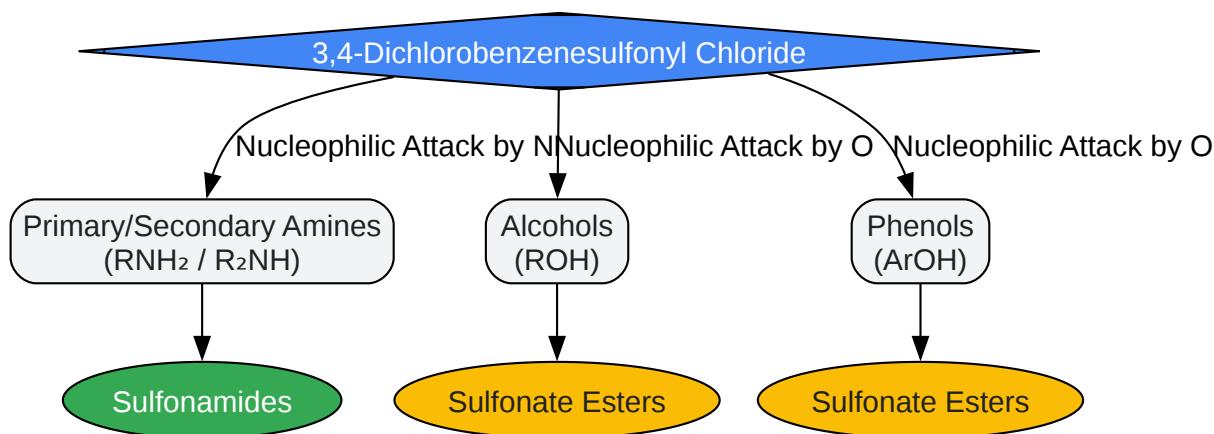
## Experimental Protocol: Laboratory Scale Synthesis

Disclaimer: This protocol is for informational purposes only and should be carried out by trained professionals in a suitable fume hood with appropriate personal protective equipment.

- Setup: Equip a three-necked round-bottom flask with a dropping funnel, a mechanical stirrer, and a gas outlet connected to a scrubber.
- Reactant Charging: Charge the flask with 1,2-dichlorobenzene and cool it in an ice bath to 0-5 °C.
- Reagent Addition: Slowly add chlorosulfonic acid via the dropping funnel, maintaining the internal temperature below 10 °C.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- Work-up: Carefully pour the reaction mixture onto crushed ice to precipitate the product.
- Isolation: Collect the solid product by vacuum filtration and wash with cold water.
- Purification: The crude product can be purified by recrystallization from a suitable solvent or by vacuum distillation.

## Chemical Reactivity and Applications

The synthetic utility of **3,4-Dichlorobenzenesulfonyl chloride** is centered around the electrophilic nature of the sulfur atom in the sulfonyl chloride group. This allows for facile reaction with a wide array of nucleophiles.



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Caption: Key reactions of **3,4-Dichlorobenzenesulfonyl chloride**.

## Synthesis of Sulfonamides

The reaction with primary and secondary amines in the presence of a base (e.g., pyridine, triethylamine) readily forms sulfonamides. This is a cornerstone reaction in medicinal chemistry, as the sulfonamide functional group is a key pharmacophore in many drug molecules.

## Synthesis of Sulfonate Esters

Alcohols and phenols react with **3,4-Dichlorobenzenesulfonyl chloride** to yield sulfonate esters. These esters are excellent leaving groups in nucleophilic substitution and elimination reactions, and they can also serve as protecting groups for hydroxyl functionalities.

## Friedel-Crafts Sulfonylation

In the presence of a Lewis acid catalyst, **3,4-Dichlorobenzenesulfonyl chloride** can react with electron-rich aromatic compounds to form diaryl sulfones.

## Safety and Handling

**3,4-Dichlorobenzenesulfonyl chloride** is a corrosive and moisture-sensitive compound that requires careful handling.

- Hazards: Causes severe skin burns and eye damage. It is harmful if swallowed or inhaled. Reaction with water produces corrosive hydrochloric acid fumes.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, a face shield, and a lab coat. Work in a well-ventilated fume hood.
- Storage: Store in a cool, dry, well-ventilated area away from moisture and incompatible materials such as strong bases, oxidizing agents, and alcohols. The container should be tightly sealed.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

## Conclusion

**3,4-Dichlorobenzenesulfonyl chloride** is a versatile and valuable reagent for the synthesis of a wide array of organic compounds. Its well-defined reactivity, coupled with the specific electronic and steric properties conferred by the dichlorinated phenyl ring, ensures its continued importance in both academic research and industrial applications. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and responsible use.

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